

An In-depth Technical Guide to Isobutylcyclopentane: Core Molecular Properties

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Compound of Interest

Compound Name: *Isobutylcyclopentane*

Cat. No.: *B1594832*

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This guide provides essential information regarding the molecular formula and weight of **isobutylcyclopentane**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Properties

Isobutylcyclopentane, also known as (2-methylpropyl)cyclopentane, is a cycloalkane with the chemical formula C9H18.^{[1][2][3][4]} It consists of a five-membered cyclopentane ring substituted with an isobutyl group.^[4] The molecular and physical properties are summarized below.

Property	Value	Source
Molecular Formula	C9H18	PubChem[1], Guidechem[2], Smolecule[3], LookChem[4]
Molecular Weight	126.24 g/mol	PubChem[1], Smolecule[3], LookChem[4]
	126.243 g/mol	Guidechem[2]
	126.2392 g/mol	EZGC Method Translator[5]
Monoisotopic Mass	126.140850574 Da	PubChem[1], Guidechem[2]
IUPAC Name	(2-methylpropyl)cyclopentane	PubChem[1], Smolecule[3]
CAS Number	3788-32-7	PubChem[1], Guidechem[2], Smolecule[3]

Applicability of Further Technical Information

The request for detailed experimental protocols and the visualization of signaling pathways is duly noted. However, for a fundamental chemical compound such as **isobutylcyclopentane**, which primarily serves as a solvent and a chemical intermediate, these concepts are not directly applicable.[3][4]

- **Experimental Protocols:** While synthesis and analysis protocols for **isobutylcyclopentane** exist within the broader chemical literature, they are specific to individual research studies rather than being a core characteristic of the molecule itself. The provided search results do not contain detailed experimental methodologies.
- **Signaling Pathways and Logical Workflows:** **Isobutylcyclopentane** is not known to be involved in biological signaling pathways in the manner of a drug or a bioactive molecule. Therefore, the creation of diagrams to represent such pathways or complex experimental workflows is not relevant to the chemical nature of this compound.

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References

- 1. Isobutylcyclopentane | C9H18 | CID 77414 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [wap.guidechem.com]
- 3. Buy Isobutylcyclopentane | 3788-32-7 [smolecule.com]
- 4. Cas 3788-32-7,ISO-BUTYLCYCLOPENTANE | lookchem [lookchem.com]
- 5. ez.restek.com [ez.restek.com]
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